

Boc-D-Allylglycine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Boc-D-Allylglycine*

Cat. No.: *B1330942*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **Boc-D-Allylglycine**, a key building block in peptide synthesis and medicinal chemistry. Due to the limited availability of specific quantitative data for **Boc-D-Allylglycine** in public literature, this guide also includes data from structurally similar compounds, such as its L-enantiomer and other Boc-protected amino acids, to provide valuable context and guidance. Detailed experimental protocols for determining solubility and assessing stability are provided to enable researchers to generate in-house data for their specific applications.

Physicochemical Properties

Boc-D-Allylglycine is a synthetic amino acid derivative where the alpha-amino group is protected by a tert-butyloxycarbonyl (Boc) group. This protecting group imparts specific characteristics that are crucial for its application in solid-phase peptide synthesis (SPPS).

Property	Value/Description	Reference
CAS Number	170899-08-8	[1] [2]
Molecular Formula	C ₁₀ H ₁₇ NO ₄	[1]
Molecular Weight	215.25 g/mol	[1]
Appearance	Clear pale yellow viscous liquid	[1]
Storage Temperature	2-8°C	[1]

Solubility Data

Quantitative solubility data for **Boc-D-Allylglycine** is not extensively reported in peer-reviewed literature. However, based on the general properties of Boc-protected amino acids and available information for related compounds, a qualitative and estimated solubility profile can be established. Boc-protected amino acids are generally soluble in common organic solvents used in peptide synthesis and sparingly soluble in aqueous solutions.^[3] The nonpolar allyl side chain and the bulky Boc group contribute to its solubility in organic media.

Table 2.1: Qualitative and Estimated Solubility of **Boc-D-Allylglycine** and Related Compounds

Solvent	Compound	Solubility	Notes	Reference
Dichloromethane (DCM)	General Boc-amino acids	Soluble	A common solvent for Boc chemistry in SPPS.	[4]
N,N-Dimethylformamide (DMF)	General Boc-amino acids	Soluble	Frequently used in peptide coupling reactions.	[3]
N-Methyl-2-pyrrolidone (NMP)	General Boc-amino acids	Soluble	An alternative to DMF, known for good solvation properties.	[3]
Dimethyl sulfoxide (DMSO)	General Boc-amino acids	Soluble	Often used for challenging or poorly soluble amino acids. Can be used as a co-solvent.	[3]
Chloroform	Boc-L-Allylglycine	Soluble		[5]
Methanol	Boc-L-Allylglycine	Soluble		[5]
Water	General Boc-amino acids	Sparingly soluble	The hydrophobic nature of the Boc group and allyl side chain limits aqueous solubility.	[6]

Stability Profile

The stability of **Boc-D-Allylglycine** is primarily determined by the chemical lability of the Boc-protecting group and the reactivity of the allyl side chain.

pH Stability

The Boc group is notoriously sensitive to acidic conditions and stable under basic and nucleophilic conditions.^{[7][8]} This differential stability is the cornerstone of Boc-based peptide synthesis strategies.

- Acidic Conditions: The Boc group is readily cleaved by strong acids such as trifluoroacetic acid (TFA) or hydrogen chloride (HCl).^[7] This deprotection step is intentionally employed during SPPS to expose the N-terminal amine for the next coupling step.^[4]
- Basic Conditions: The Boc group is generally stable to basic conditions, allowing for the use of base-labile protecting groups for side chains in orthogonal protection schemes.^[7]
- Neutral Conditions: **Boc-D-Allylglycine** is stable at neutral pH.

Thermal and Oxidative Stability

While specific studies on the thermal degradation of **Boc-D-Allylglycine** are not readily available, caution should be exercised when heating solutions of Boc-protected amino acids, as it may lead to degradation.^[3] The allyl group is relatively stable but can be susceptible to oxidation.^[9] Therefore, it is recommended to handle the compound under an inert atmosphere and avoid prolonged exposure to air and light.

Storage and Handling

For optimal stability, **Boc-D-Allylglycine** should be stored at its recommended temperature of 2-8°C.^[1] For long-term storage, temperatures of -20°C to -80°C are advised for similar compounds, in a well-sealed container under an inert atmosphere to prevent degradation from moisture and oxidation.^{[9][10]}

Experimental Protocols

Protocol for Determining Equilibrium Solubility

This protocol is based on the shake-flask method, a common technique for determining the equilibrium solubility of a compound in a specific solvent.

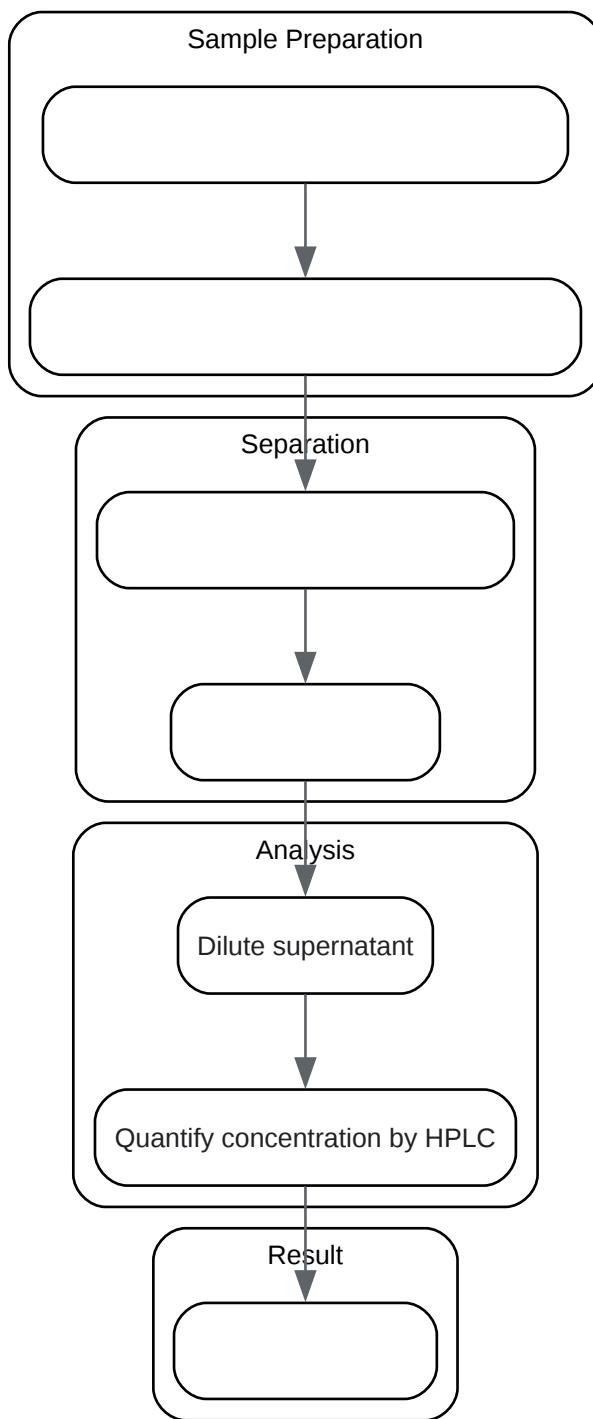
Materials:

- **Boc-D-Allylglycine**
- Selected solvents (e.g., DMF, DCM, Water)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Analytical balance
- HPLC system with a suitable detector (e.g., UV) or other quantitative analysis equipment

Procedure:

- Add an excess amount of **Boc-D-Allylglycine** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure that the solution reaches saturation.
- Tightly cap the vials and place them in an orbital shaker at a constant temperature (e.g., 25°C).
- Agitate the samples for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, allow the vials to stand to let the excess solid settle.
- Centrifuge the samples to pellet the remaining solid.
- Carefully withdraw a known volume of the supernatant.
- Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.

- Quantify the concentration of **Boc-D-Allylglycine** in the diluted sample using a validated HPLC method or another appropriate analytical technique.
- Calculate the solubility in units such as mg/mL or mol/L.



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Figure 1. Experimental workflow for determining the equilibrium solubility of **Boc-D-Allylglycine**.

Protocol for Stability Assessment by HPLC

This protocol outlines a stability-indicating HPLC method to assess the purity of **Boc-D-Allylglycine** over time under various stress conditions.

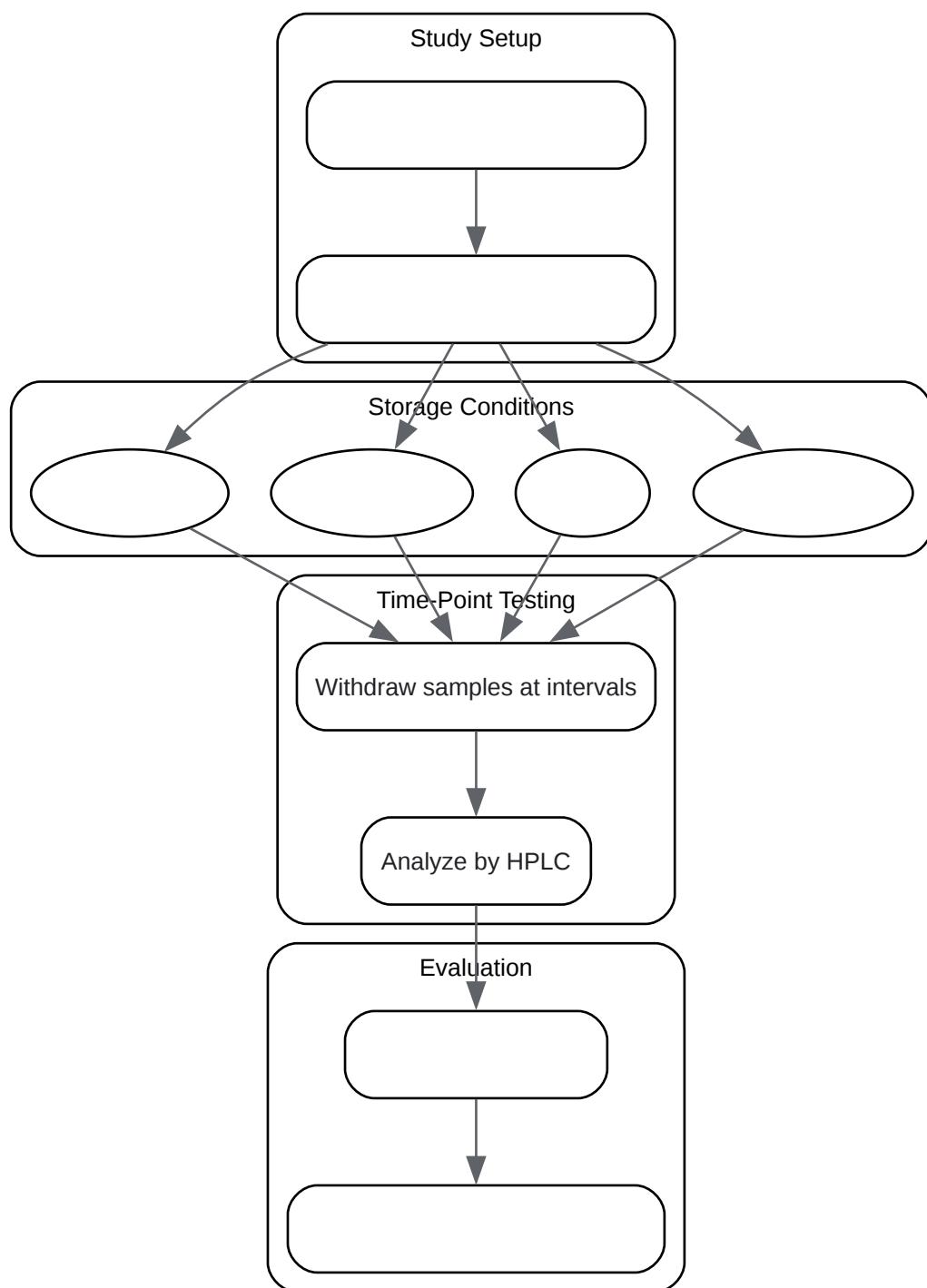
Materials:

- **Boc-D-Allylglycine**
- Temperature and humidity controlled chambers
- Vials with inert gas septa
- HPLC system with a UV detector
- HPLC-grade solvents (e.g., acetonitrile, water)
- Acidic and basic solutions for forced degradation studies (e.g., HCl, NaOH)

Procedure:

- Sample Preparation: Aliquot known quantities of **Boc-D-Allylglycine** into several vials.
- Initial Analysis (T=0): Analyze a baseline sample for purity using a validated HPLC method.
- Storage Conditions: Place the vials under different conditions:
 - Accelerated stability: 25°C / 60% Relative Humidity
 - Refrigerated: 4°C
 - Frozen: -20°C
- Photostability: Exposure to light at room temperature
- Forced degradation: Treat samples with acidic and basic solutions.

- Time Points: At predetermined intervals (e.g., 1, 2, 4 weeks; 1, 3, 6 months), remove a vial from each condition.
- Analysis: Allow the sample to equilibrate to room temperature. Analyze the sample for purity by HPLC. Compare the chromatogram to the T=0 sample, looking for the appearance of new peaks (degradants) and a decrease in the main peak area.

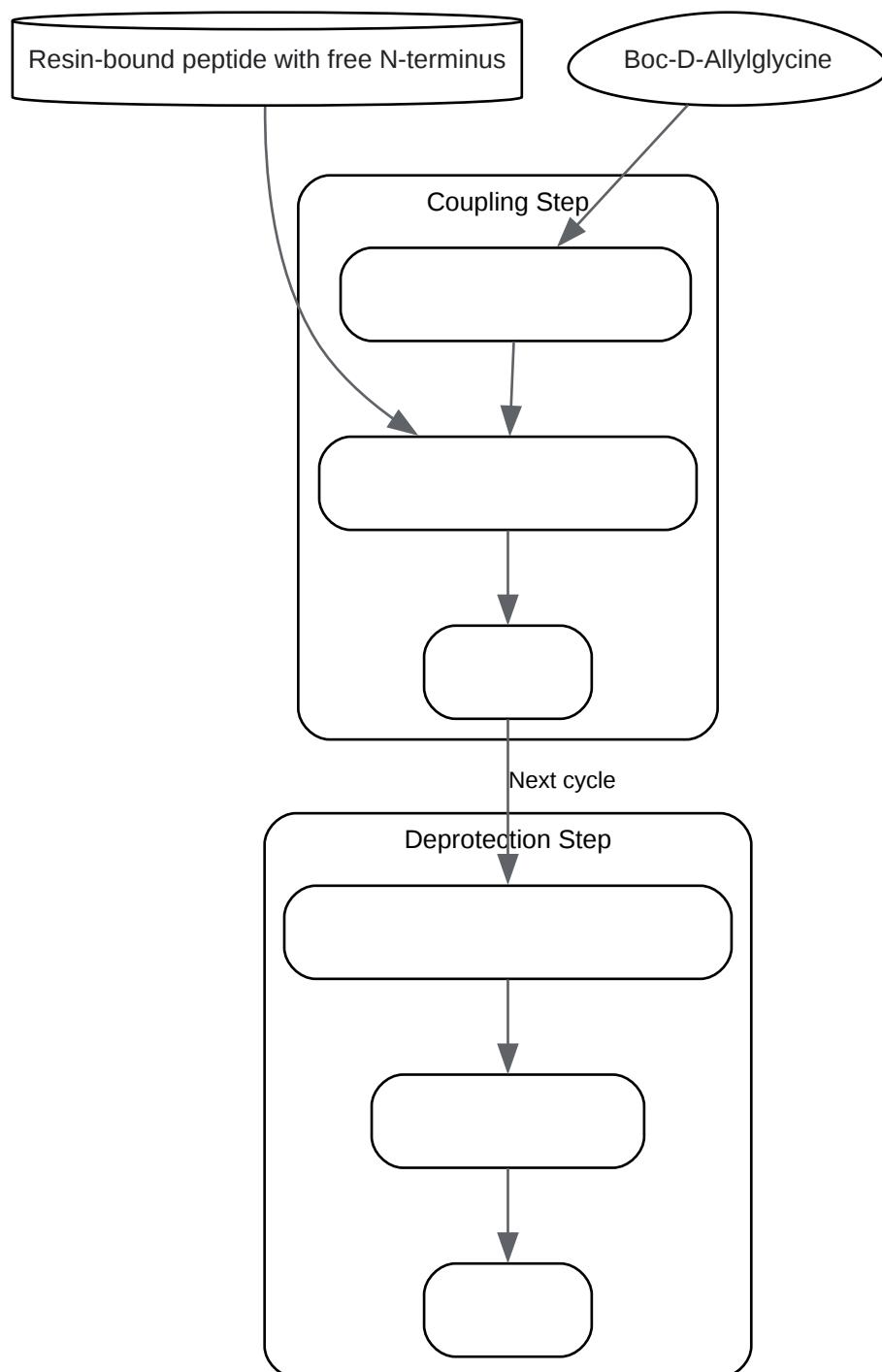


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Figure 2. Workflow for HPLC-based stability testing of **Boc-D-Allylglycine**.

Application in Peptide Synthesis

Boc-D-Allylglycine is primarily used in SPPS to introduce an allyl group into a peptide sequence. The allyl group can serve as a handle for post-synthetic modifications. The following diagram illustrates the general workflow for incorporating **Boc-D-Allylglycine** into a growing peptide chain using Boc chemistry.



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Figure 3. Workflow for the incorporation of **Boc-D-Allylglycine** in Solid-Phase Peptide Synthesis (SPPS).

Conclusion

Boc-D-Allylglycine is a valuable reagent in peptide chemistry. While specific quantitative data on its solubility and stability are limited, a strong understanding of its properties can be inferred from the behavior of other Boc-protected amino acids and the known reactivity of its functional groups. It exhibits good solubility in common organic synthesis solvents and has a well-defined stability profile, being labile to acid and stable to base. The provided experimental protocols offer a framework for researchers to determine precise solubility and stability data tailored to their specific laboratory conditions and formulations.

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